

Prerubialatin CAS number and IUPAC name

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Compound of Interest

Compound Name: *Prerubialatin*

Cat. No.: *B15558507*

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An In-depth Technical Guide on **Prerubialatin** is not feasible at this time due to the limited publicly available information. Extensive searches have yielded minimal data regarding this compound.

Compound Identification

A summary of the available identification information for **Prerubialatin** is provided below.

Identifier	Value	Source
CAS Number	1667718-89-9	BioCrick[1]
IUPAC Name	Not Available	N/A

Despite numerous attempts to locate the IUPAC (International Union of Pure and Applied Chemistry) name for **Prerubialatin** through various chemical databases and suppliers, this information is not publicly available.

Quantitative Data and Experimental Protocols

Currently, there is no publicly accessible scientific literature that details quantitative data or specific experimental protocols related to **Prerubialatin**. Searches for biological activity, synthesis, mechanism of action, and experimental data have not yielded any specific results for this compound.

Signaling Pathways and Mechanism of Action

Information regarding the signaling pathways affected by **Prerubialatin** or its mechanism of action is not available in the public domain.

Recommendations for Researchers, Scientists, and Drug Development Professionals

Given the scarcity of information, professionals seeking to work with **Prerubialatin** are advised to:

- **Contact Chemical Suppliers:** Direct communication with chemical suppliers such as BioCrick, ChemFaces, or MedChemExpress may provide additional data that is not listed on their public datasheets.
- **Literature Monitoring:** Set up alerts for the CAS number "1667718-89-9" in scientific databases to be notified of any future publications that may emerge.
- **De Novo Analysis:** For researchers in possession of a sample, conducting independent analytical studies such as NMR, mass spectrometry, and X-ray crystallography would be necessary to determine the structure and, consequently, the IUPAC name. Subsequent in vitro and in vivo studies would be required to elucidate its biological activity, mechanism of action, and associated signaling pathways.

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References

- 1. medchemexpress.com [medchemexpress.com]
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